

Application Notes for ABC34 ELISA Kit

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ABC34

Cat. No.: B593633

[Get Quote](#)

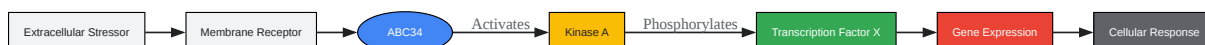
Product Name: Human **ABC34** Sandwich ELISA Kit

Catalog No.: **ABC34**-1T (96 Tests)

Introduction: The Human **ABC34** Sandwich ELISA (Enzyme-Linked Immunosorbent Assay) kit is a sensitive and specific immunoassay for the quantitative determination of human **ABC34** concentration in serum, plasma, and cell culture supernatants. **ABC34** is a hypothetical protein believed to be involved in cellular stress response pathways. Dysregulation of **ABC34** has been putatively linked to certain inflammatory diseases and metabolic disorders. This kit is for research use only and is not intended for diagnostic or therapeutic procedures.

The assay employs a quantitative sandwich enzyme immunoassay technique. A monoclonal antibody specific for human **ABC34** has been pre-coated onto a microplate. Standards and samples are pipetted into the wells, and any **ABC34** present is bound by the immobilized antibody. After washing away any unbound substances, an enzyme-linked polyclonal antibody specific for human **ABC34** is added to the wells. Following a wash to remove any unbound antibody-enzyme reagent, a substrate solution is added to the wells, and color develops in proportion to the amount of **ABC34** bound in the initial step. The color development is stopped, and the intensity of the color is measured.

Putative **ABC34** Signaling Pathway:



[Click to download full resolution via product page](#)

Caption: Putative signaling cascade initiated by an extracellular stressor, leading to the activation of **ABC34** and downstream cellular responses.

Performance Characteristics

| Parameter | Value |
|-------------------------|---|
| Assay Range | 15.6 pg/mL - 1000 pg/mL |
| Sensitivity | < 1.0 pg/mL |
| Specificity | Human ABC34. No significant cross-reactivity or interference with related molecules observed. |
| Precision (Intra-Assay) | CV < 8% |
| Precision (Inter-Assay) | CV < 10% |
| Sample Types | Serum, Plasma, Cell Culture Supernatants |
| Assay Time | Approximately 2.5 hours |
| Storage | 2-8°C |

Detailed Assay Protocol

Materials Provided:

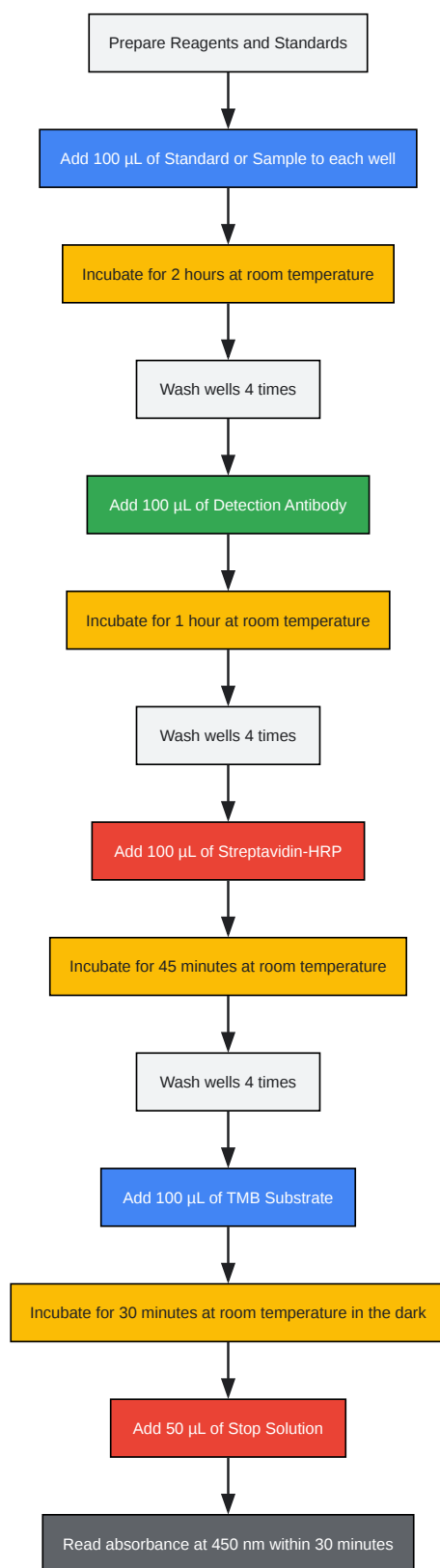
- **ABC34** Microplate (96 wells, pre-coated)
- Standard (Lyophilized)
- Detection Antibody (Biotinylated)
- Streptavidin-HRP
- Assay Diluent
- Wash Buffer Concentrate (20X)

- Substrate (TMB)
- Stop Solution
- Plate Sealers

Materials Required but Not Provided:

- Microplate reader capable of measuring absorbance at 450 nm
- Pipettes and pipette tips
- Deionized or distilled water
- Tubes for standard dilution
- Vortex mixer
- Automated plate washer (optional)

Experimental Workflow:



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for the **ABC34** Sandwich ELISA protocol.

Assay Procedure:

- Reagent Preparation:
 - Bring all reagents and samples to room temperature before use.
 - Reconstitute the Standard with 1 mL of Assay Diluent to create a stock solution. Allow it to sit for at least 15 minutes with gentle agitation.
 - Prepare serial dilutions of the standard in Assay Diluent.
 - Dilute the 20X Wash Buffer Concentrate with deionized water to prepare 1X Wash Buffer.
- Add Standards and Samples:
 - Add 100 μ L of each standard and sample into the appropriate wells.^[1] It is recommended to run all standards and samples in duplicate.
 - Cover the plate with a plate sealer.
- Incubation:
 - Incubate for 2.5 hours at room temperature or overnight at 4°C with gentle shaking.^[1]
- Washing:
 - Discard the solution and wash each well four times with 300 μ L of 1X Wash Buffer.^[1] Ensure complete removal of liquid at each step.
- Add Detection Antibody:
 - Add 100 μ L of the prepared biotinylated Detection Antibody to each well.^[1]
 - Cover the plate and incubate for 1 hour at room temperature with gentle shaking.^[1]
- Washing:
 - Repeat the wash step as in step 4.

- Add Streptavidin-HRP:
 - Add 100 μ L of the prepared Streptavidin-HRP solution to each well.[\[1\]](#)
 - Cover the plate and incubate for 45 minutes at room temperature with gentle shaking.[\[1\]](#)
- Washing:
 - Repeat the wash step as in step 4.
- Color Development:
 - Add 100 μ L of TMB Substrate to each well.[\[1\]](#)
 - Incubate for 30 minutes at room temperature in the dark with gentle shaking.[\[1\]](#)
- Stop Reaction:
 - Add 50 μ L of Stop Solution to each well. The color in the wells should change from blue to yellow.
- Read Plate:
 - Read the absorbance of each well at 450 nm immediately.[\[1\]](#)

Data Analysis:

- Calculate the mean absorbance for each set of duplicate standards and samples.
- Subtract the mean zero standard absorbance from all other readings.
- Create a standard curve by plotting the mean absorbance for each standard on the y-axis against the concentration on the x-axis.
- Use the standard curve to determine the concentration of **ABC34** in the samples.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ELISA Protocols [sigmaaldrich.com]
- To cite this document: BenchChem. [Application Notes for ABC34 ELISA Kit]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b593633#abc34-elisa-kit-and-assay-protocol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com